

Technical Guide: Certificate of Analysis for 2-Hexylcinnamyl-alcohol-d5

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Compound of Interest

Compound Name: 2-Hexylcinnamyl-alcohol-d5

Cat. No.: B12382468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **2-Hexylcinnamyl-alcohol-d5**. This deuterated analog of Hexyl Cinnamaldehyde is a valuable tool in various research applications, particularly in metabolic studies and as an internal standard for quantitative analysis.^[1]

Core Compound Information

Parameter	Specification
Chemical Name	2-Hexylcinnamyl-alcohol-d5
Molecular Formula	C ₁₅ H ₁₇ D ₅ O ^[2]
Molecular Weight	223.37 g/mol ^[2]
CAS Number	1044744-19-5 (Unlabeled) ^[2]
Structure	(E)-2-(benzylidene-d5)octan-1-ol
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in ethanol and oils, insoluble in water.

Analytical Data Summary

The following tables summarize the typical quantitative data obtained from various analytical techniques.

Table 1: Purity and Isotopic Enrichment

Test	Method	Result
Purity (Chemical)	GC-MS	≥ 98.0%
Isotopic Enrichment	¹ H NMR / Mass Spectrometry	≥ 98 atom % D
Elemental Analysis	Combustion Analysis	Conforms to theoretical values

Table 2: Residual Solvents

Solvent	Method	Limit (ppm)	Result (ppm)
Methanol	Headspace GC-MS	≤ 3000	< 50
Ethanol	Headspace GC-MS	≤ 5000	< 100
Dichloromethane	Headspace GC-MS	≤ 600	< 10
Hexane	Headspace GC-MS	≤ 290	< 20

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

Objective: To determine the chemical purity of **2-Hexylcinnamyl-alcohol-d5** and identify any volatile impurities.

Instrumentation:

- Gas Chromatograph: Agilent 6890N or equivalent
- Mass Spectrometer: Agilent 5973N or equivalent[3]

- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent

Procedure:

- Sample Preparation: A 1 mg/mL solution of **2-Hexylcinnamyl-alcohol-d5** is prepared in HPLC-grade methanol.
- Injection: 1 μ L of the sample is injected in splitless mode.[3]
- GC Conditions:
 - Inlet Temperature: 280°C[3]
 - Carrier Gas: Helium at a constant flow of 1.5 mL/min[3]
 - Oven Program: Initial temperature of 50°C held for 2 minutes, then ramped to 280°C at a rate of 10°C/min, and held for 10 minutes.[3]
- MS Conditions:
 - Ion Source Temperature: 230°C[3]
 - Quadrupole Temperature: 150°C[3]
 - Ionization Mode: Electron Ionization (EI) at 70 eV[3]
 - Scan Range: 50-500 amu[3]
- Data Analysis: The purity is calculated based on the area percentage of the main peak in the total ion chromatogram. Impurities are identified by comparing their mass spectra with the NIST library.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Isotopic Enrichment

Objective: To confirm the chemical structure and determine the isotopic enrichment of **2-Hexylcinnamyl-alcohol-d5**.

Instrumentation:

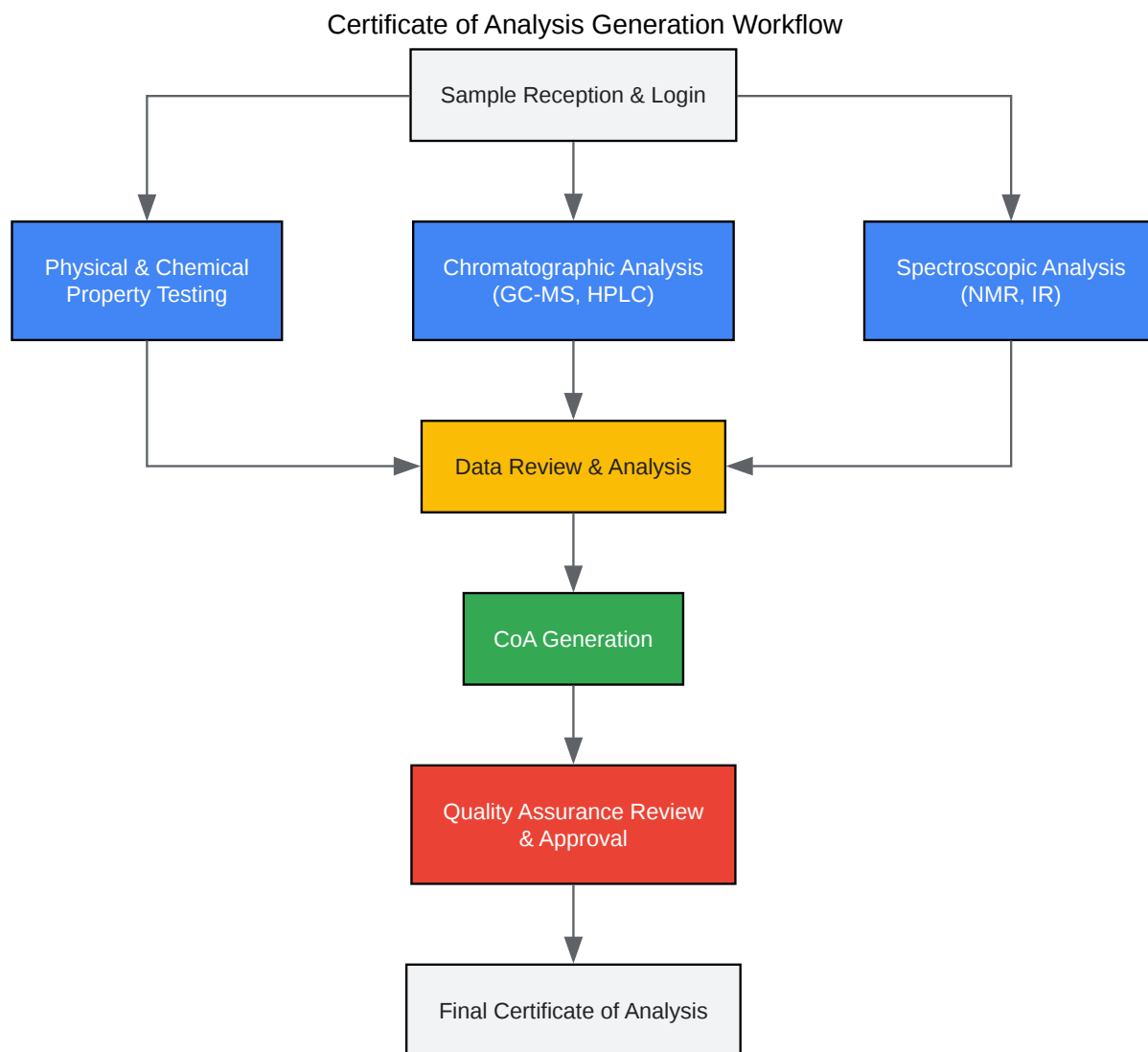
- NMR Spectrometer: 300, 500, or 600 MHz spectrometer^[4]

Procedure:

- Sample Preparation: Approximately 10 mg of the sample is dissolved in 0.6 mL of a deuterated solvent (e.g., Chloroform-d, Methanol-d₄) containing 0.03% (v/v) Tetramethylsilane (TMS) as an internal standard.
- ¹H NMR Acquisition:
 - A standard proton spectrum is acquired to identify signals from non-deuterated positions and calculate the isotopic enrichment by comparing the integration of residual proton signals in the deuterated phenyl ring to the integration of a known proton signal in the molecule.
- ¹³C NMR Acquisition:
 - A proton-decoupled ¹³C spectrum is acquired to confirm the carbon skeleton of the molecule.
- Data Analysis: Chemical shifts are reported in parts per million (ppm) relative to TMS. The structure is confirmed by analyzing the chemical shifts, coupling constants, and signal multiplicities.

Visualized Workflow

The following diagram illustrates the general workflow for the generation of a Certificate of Analysis.



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Caption: A flowchart illustrating the key stages in the generation of a Certificate of Analysis.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. clearsynth.com [clearsynth.com]
- 3. dergipark.org.tr [dergipark.org.tr]
- 4. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
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